

A Comprehensive Technical Guide to Decarestrictin A1 Producing Organisms

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Compound of Interest

Compound Name: Decarestrictin A1

Cat. No.: B10820667

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Introduction

Decarestrictin A1 is a member of the decarestrictine family, a group of ten-membered lactones with significant biological activities, including the inhibition of cholesterol biosynthesis. These compounds are of considerable interest to the pharmaceutical industry for the development of new therapeutic agents. This technical guide provides an in-depth overview of the microorganisms known to produce **Decarestrictin A1**, their fermentation, and the analytical methods for its characterization.

I. Producing Organisms

Decarestrictin A1 is a fungal secondary metabolite produced by specific species within the genus *Penicillium*. The primary producers identified in the scientific literature are:

- *Penicillium simplicissimum*[\[1\]](#)[\[2\]](#)
- *Penicillium corylophilum*

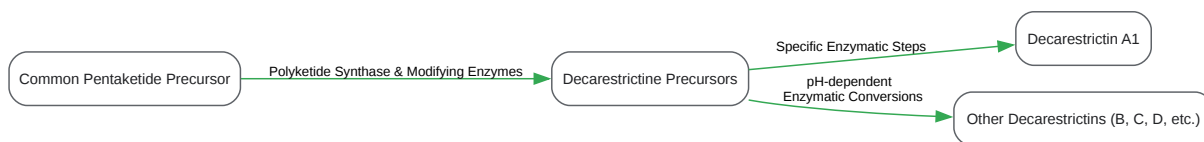
These filamentous fungi have been isolated from various environmental sources and are known to produce a range of bioactive secondary metabolites. The production of decarestrictins, including A1, is a characteristic feature of certain strains of these species.

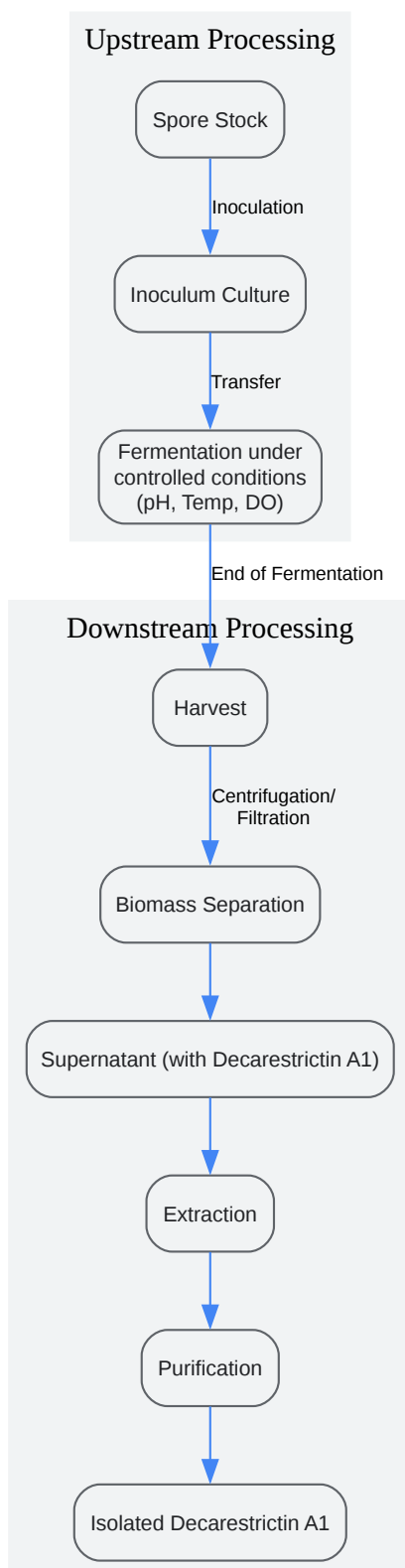
II. Biosynthesis of Decarestrictin A1

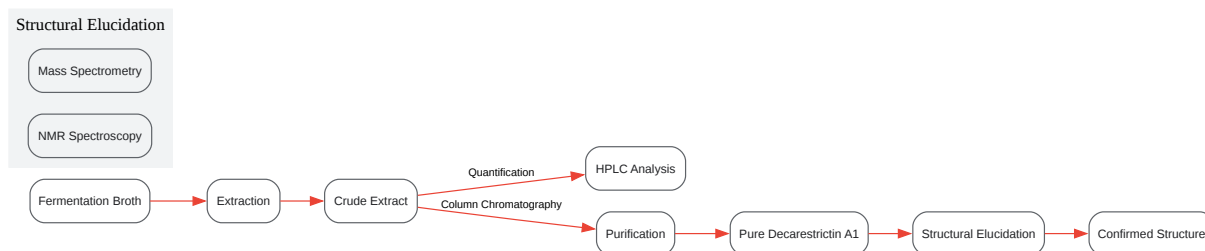
The biosynthesis of **Decarestrictin A1**, like other decarestrictins, follows a polyketide pathway. The core structure is assembled by a polyketide synthase (PKS) from simple carboxylic acid precursors. The initial polyketide chain undergoes a series of modifications, including cyclization and enzymatic transformations, to yield the final ten-membered lactone structure of **Decarestrictin A1**.

The production of different members of the decarestrictine family is highly influenced by the fermentation conditions, particularly the pH of the culture medium. This suggests that the activity of specific enzymes in the late stages of the biosynthetic pathway is pH-dependent, leading to a shift in the final product profile.

Diagram of the Postulated Biosynthetic Relationship







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References

- 1. Determining biosynthetic gene cluster boundaries through comparative bioinformatics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Mass Spectrometry of Esterified Cyclodextrins - PubMed [pubmed.ncbi.nlm.nih.gov]
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